

An In-depth Technical Guide to the Photolytic Decomposition of Calcium Azide

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Compound of Interest

Compound Name: Calcium azide

CAS No.: 19465-88-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core principles, experimental methodologies, and reaction kinetics associated with the photolytic decomposition of **calcium azide** ($\text{Ca}(\text{N}_3)_2$). The information presented is intended to serve as a valuable resource for professionals engaged in research and development activities where the controlled release of nitrogen or the formation of reactive nitrogen species from azide compounds is of interest.

Introduction

Calcium azide is an inorganic compound that undergoes decomposition upon exposure to ultraviolet (UV) radiation, a process known as photolysis. This decomposition pathway is distinct from thermal decomposition and proceeds through a series of complex reaction steps involving the formation of various transient intermediates. Understanding the mechanism and kinetics of this process is crucial for applications leveraging the energetic properties of azides. The primary products of the complete decomposition are calcium nitride (Ca_3N_2) and nitrogen gas (N_2).

Quantitative Data on Decomposition Kinetics

The photolytic decomposition of **calcium azide** has been observed to proceed through three distinct kinetic periods: an induction period, an acceleratory period, and a decay period. The activation energies for each of these stages have been determined across different temperature ranges, indicating shifts in the rate-determining steps of the reaction mechanism.

Temperature Range (°C)	Kinetic Period	Activation Energy (kJ mol ⁻¹)
-70 to 7	Induction	45.4
Acceleratory	52.6	
Decay	72.9	
7 to 60	Induction	
Acceleratory	Varies	Varies
Decay	Varies	
60 to 95	Induction	
Acceleratory	Varies	Varies
Decay	Varies	

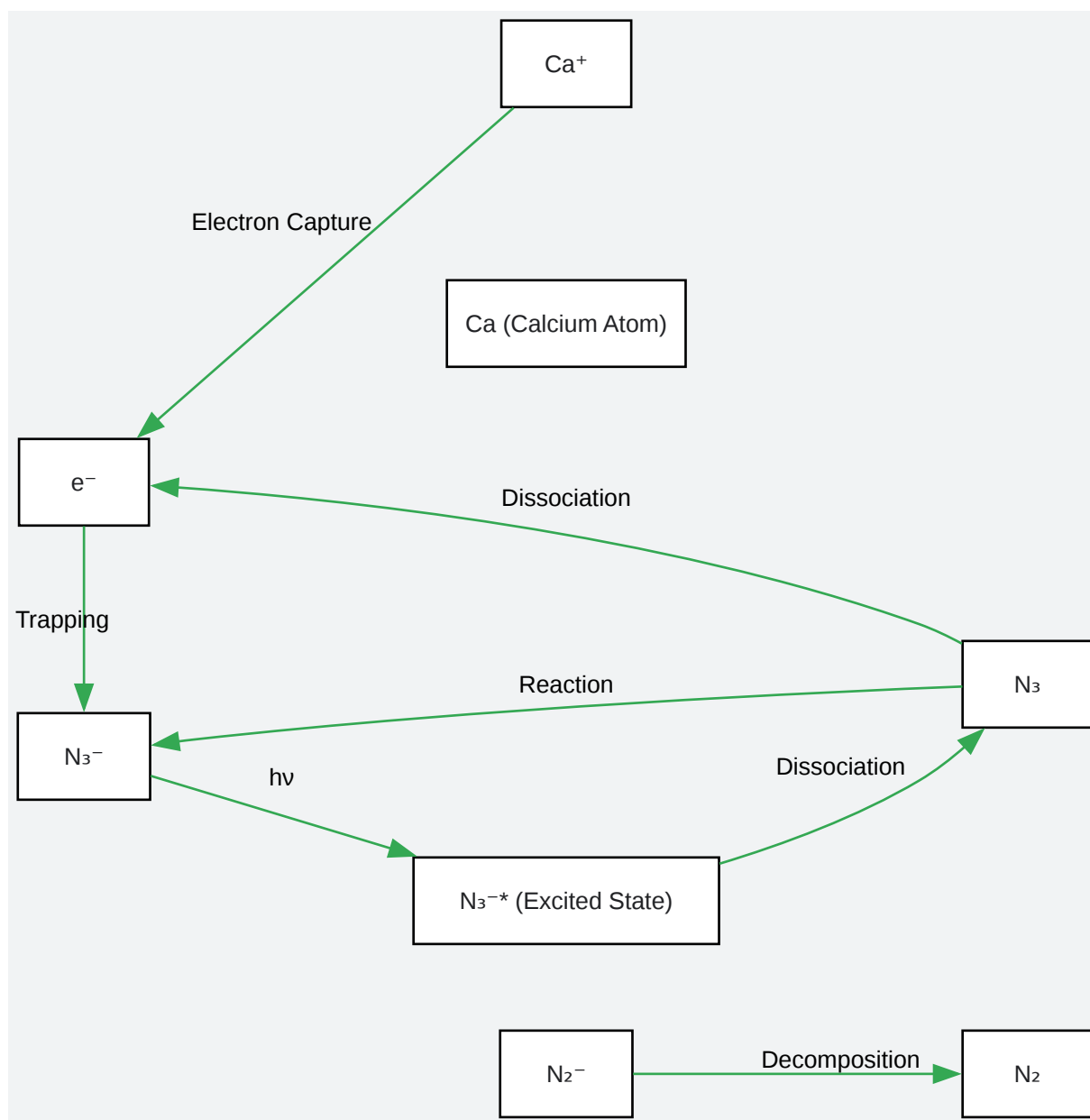
Note: Specific activation energies for the intermediate temperature ranges (7 to 60 °C and 60 to 95 °C) show transitional values and are not detailed in the primary literature. For comparison, the thermal decomposition of **calcium azide** has an onset temperature of approximately 100-150 °C with an activation energy in the range of 75-88 kJ/mol[1].

Proposed Reaction Mechanisms

The photolytic decomposition of **calcium azide** is believed to proceed via a series of steps involving the formation of excitons, electron-hole pairs, and intermediate azide radicals. The aggregation of calcium atoms to form metallic nuclei is a key feature of the acceleratory phase.

Induction Period

The initial phase of decomposition involves the absorption of photons and the generation of mobile electronic species. A proposed mechanism for this period is outlined below.



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Caption: Proposed reaction pathway for the induction period of **calcium azide** photolysis.

Acceleratory Period

This phase is characterized by the growth of calcium nuclei, which act as catalytic sites for further decomposition. The rate of nitrogen evolution increases significantly during this period.



Experimental Protocols

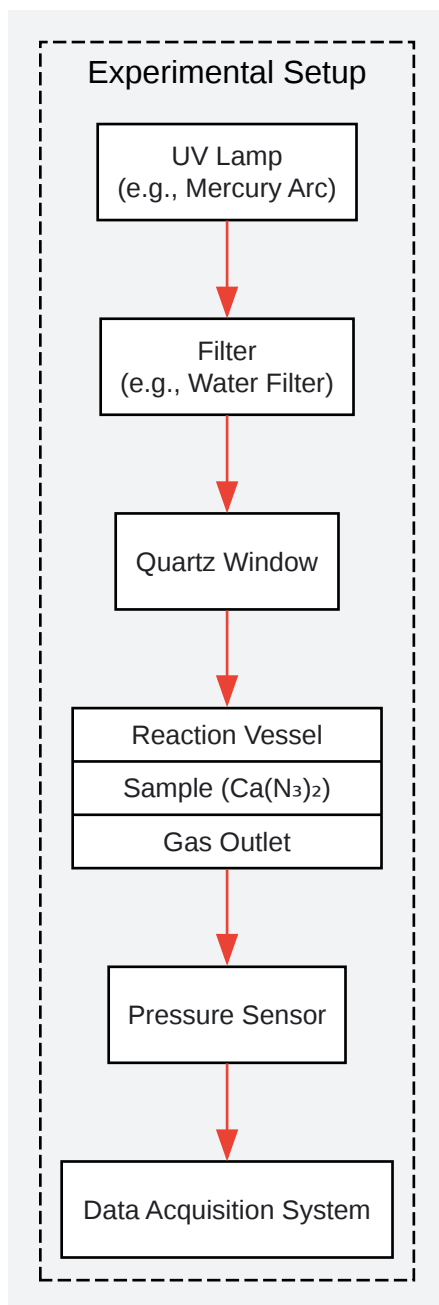
Tech Support

Sample Preparation and Handling

- Synthesis: **Calcium azide** can be synthesized by the reaction of hydrazoic acid with calcium hydroxide.
- Preparation: For photolysis experiments, the crystalline **calcium azide** is typically ground to a fine powder and sieved to ensure a uniform particle size distribution.
- Handling: **Calcium azide** is a sensitive energetic material and should be handled with appropriate safety precautions, including protection from shock and friction.

Photolysis Apparatus and Procedure

A typical experimental setup for monitoring the photolytic decomposition of a solid sample by gas evolution is depicted below.



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Caption: A logical workflow for a typical solid-state photolysis experiment with gas evolution monitoring.

- **Light Source:** A high-intensity UV source, such as a mercury arc lamp, is used to irradiate the sample. The light output should be stable and characterized for its spectral distribution and intensity.

- **Reaction Vessel:** A known mass of the powdered **calcium azide** sample is spread thinly on the flat, optically transparent window (e.g., quartz) of a sealed reaction vessel.
- **Atmosphere and Temperature Control:** The reaction vessel is evacuated to remove atmospheric gases and then maintained at a constant, controlled temperature using a thermostat or cryostat.
- **Irradiation:** The sample is irradiated with UV light of a selected wavelength or wavelength range.
- **Decomposition Monitoring:** The progress of the decomposition is monitored by measuring the pressure increase in the sealed vessel due to the evolution of nitrogen gas. A pressure transducer connected to a data acquisition system is suitable for this purpose. The rate of decomposition can be determined from the rate of pressure change.

Product and Intermediate Analysis

- **Gaseous Products:** The composition of the evolved gas can be analyzed using techniques such as mass spectrometry to confirm the purity of the nitrogen produced and to detect any other volatile products.
- **Solid Residue:** The solid residue after partial or complete decomposition can be analyzed using techniques like X-ray diffraction (XRD) to identify the crystalline phases present (e.g., unreacted $\text{Ca}(\text{N}_3)_2$, Ca_3N_2 , metallic Ca).
- **Intermediate Species:** The detection of short-lived intermediates is challenging. Low-temperature matrix isolation techniques combined with spectroscopic methods such as Electron Spin Resonance (ESR) spectroscopy can be employed to trap and identify radical species like $\text{N}_3^\bullet$ or N_2^- .

Concluding Remarks

The photolytic decomposition of **calcium azide** is a complex process with a multi-stage reaction mechanism that is sensitive to temperature. While the activation energies for the various stages have been determined, further research is required to elucidate the precise quantum yields of decomposition under different conditions and to definitively characterize the transient intermediates involved. The experimental protocols and mechanistic frameworks

presented in this guide provide a solid foundation for researchers and scientists working with this and related energetic materials.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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